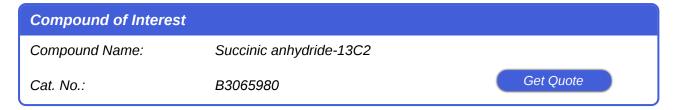


Succinic Anhydride-13C2: A Technical Guide for Researchers and Drug Development Professionals

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An in-depth exploration of the chemical properties, structure, and applications of isotopically labeled **Succinic Anhydride-13C2**.

Succinic anhydride-13C2 is a stable isotope-labeled version of succinic anhydride, a versatile molecule with significant applications in pharmaceutical synthesis and metabolic research. This guide provides a comprehensive overview of its chemical and physical properties, structure, synthesis, and key applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Succinic anhydride-13C2, with the empirical formula ¹³C₂C₂H₄O₃, is a colorless solid at room temperature.[1][2] The incorporation of two carbon-13 isotopes into its structure provides a distinct mass shift, making it an invaluable tool for tracing and quantification in mass spectrometry-based studies.[2][3]



Property	Value	Reference
Molecular Formula	¹³ C ₂ C ₂ H ₄ O ₃	[2]
Molecular Weight	102.06 g/mol	[2]
CAS Number	67519-25-9	[2]
Appearance	Colorless crystalline needles or solid	[1][2]
Melting Point	118-120 °C	[2][4]
Boiling Point	261 °C	[2][4]
Isotopic Purity	≥99 atom % ¹³ C	[2]
Chemical Purity	≥99% (CP)	[2]

Structural Information

The structure of **succinic anhydride-13C2** features a five-membered ring containing two carbonyl groups, with the carbon-13 isotopes typically positioned at the carbonyl carbons (succinic anhydride-1,4-¹³C₂). This specific labeling is crucial for its application in metabolic flux analysis and as an internal standard.[3][5]

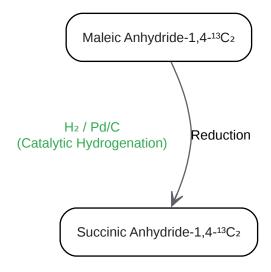
Identifier	Value	Reference
SMILES	O=[13C]1CCINVALID-LINK O1	[2]
InChI	1S/C4H4O3/c5-3-1-2-4(6)7- 3/h1-2H2/i3+1,4+1	[2]
InChI Key	RINCXYDBBGOEEQ- CQDYUVAPSA-N	[2]

Synthesis of Succinic Anhydride-13C2

The primary route for the synthesis of **succinic anhydride-13C2** involves the catalytic hydrogenation of its corresponding labeled precursor, maleic anhydride-1,4-13C2. This reaction



specifically targets the carbon-carbon double bond within the maleic anhydride ring.[3]



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Synthesis of Succinic Anhydride-1,4-13C2.

Experimental Protocol: Catalytic Hydrogenation

A detailed protocol for the synthesis of succinic anhydride-1,4-13C₂ from maleic anhydride-1,4-13C₂ is as follows:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (Argon or Nitrogen), dissolve maleic anhydride-1,4-13C₂ in anhydrous tetrahydrofuran (THF).[3]
- Catalyst Addition: Carefully add 10% Palladium on carbon (Pd/C) catalyst to the solution.
- Hydrogenation: Connect the flask to a hydrogenation apparatus (e.g., Parr hydrogenator or a balloon setup). Evacuate the flask and backfill with hydrogen gas. Repeat this process three times. Pressurize the vessel with hydrogen gas and stir the reaction mixture vigorously at room temperature.[3]
- Work-up: Upon completion of the reaction, the catalyst is typically removed by filtration. The solvent is then removed under reduced pressure to yield the crude succinic anhydride-1,4
 13C₂.

Applications in Research and Drug Development



Succinic anhydride and its isotopically labeled forms are valuable in various scientific domains.

Metabolic Research and Flux Analysis

Succinic acid is a key intermediate in the citric acid cycle (TCA cycle).[5] The use of ¹³C-labeled succinic acid precursors, such as succinic anhydride-¹³C₂, allows researchers to trace metabolic pathways and quantify metabolic fluxes using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry.[3][5] The analysis of ¹³C-¹³C spin-spin coupling patterns provides detailed insights into metabolic activity.[5]

Drug Synthesis and Prodrug Strategies

Succinic anhydride serves as a versatile building block in the synthesis of active pharmaceutical ingredients (APIs).[6] Its reactivity allows for esterification and amidation reactions, which are fundamental for modifying molecular structures.[6] The succinyl group can be introduced to create prodrugs, potentially improving a drug's solubility, bioavailability, and half-life.[6][7]

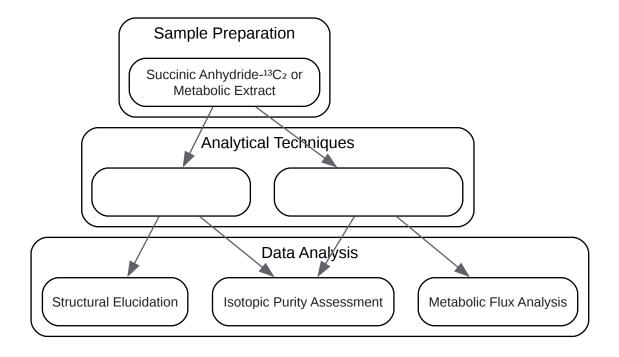
ADC Linker

Succinic anhydride can function as a non-cleavable linker in antibody-drug conjugates (ADCs). [8][9] It can react with amine or hydroxyl groups on a targeting polypeptide to attach a therapeutic agent.[8][10]

Analytical Workflow

The characterization and quantification of **succinic anhydride-13C2** and its metabolites rely on a combination of analytical techniques.





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Analytical workflow for Succinic Anhydride-13C2.

Spectroscopic Data

¹³C NMR Spectroscopy: The ¹³C NMR spectrum of succinic anhydride is characterized by two distinct signals for the carbonyl and methylene carbons due to the molecule's symmetry.[5] Isotopic labeling with ¹³C introduces additional complexity and provides valuable information on labeling patterns and metabolic pathways.[5][11]

Infrared (IR) Spectroscopy: The IR spectrum of succinic anhydride shows two characteristic carbonyl (C=O) stretching peaks due to symmetric and asymmetric stretching vibrations.[12]

Mass Spectrometry (MS): Mass spectrometry is a highly sensitive method for determining the isotopic distribution of labeled compounds. For **succinic anhydride-13C2**, the molecular ion peak will be shifted by +2 m/z units compared to the unlabeled compound.[2]

Safety and Handling

Succinic anhydride is classified as a skin and eye irritant and may cause respiratory issues with prolonged exposure.[2][13] It should be handled in a well-ventilated area, and personal



protective equipment should be worn.[14] It is sensitive to moisture and should be stored in a cool, dry place in a tightly sealed container.[4][13]

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